

Ce-Ni binary system phase equilibria

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cerium--nickel (1/4)

Cat. No.: B15435425

[Get Quote](#)

An In-depth Technical Guide to the Phase Equilibria of the Cerium-Nickel Binary System

Introduction

The Cerium-Nickel (Ce-Ni) binary system is of significant interest to materials science and condensed matter physics due to the diverse properties exhibited by its intermetallic compounds. These materials have applications in areas such as hydrogen storage, magnetic refrigeration, and high-temperature alloys.[1] A thorough understanding of the phase equilibria, including the stable phases, transformation temperatures, and thermodynamic properties, is crucial for the design and development of novel materials based on this system. This technical guide provides a comprehensive overview of the Ce-Ni phase diagram, summarizing the critical quantitative data, detailing the experimental methodologies used for its characterization, and visualizing the key phase transformations.

Phases and Crystal Structures

The Ce-Ni system is characterized by the presence of two terminal solid solutions, (δ Ce) and (Ni), and six stable intermetallic compounds.[2][3] The solubility of Ni in Ce is estimated to be around 1 at.% Ni, while the maximum solubility of Ce in Ni is approximately 0.05 at.% Ce.[1] The crystal structures of the pure elements and the intermetallic phases are detailed in Table 1.

Table 1: Crystallographic Data of Phases in the Ce-Ni Binary System

Phase	Pearson Symbol	Structure Prototype	Space Group
(δ Ce)	cF4	Cu	Fm-3m
(γ Ce)	cF4	Cu	Fm-3m
(β Ce)	hP4	La	P6 ₃ /mmc
(α Ce)	cF4	Cu	Fm-3m
(Ni)	cF4	Cu	Fm-3m
Ce ₇ Ni ₃	hP20	Th ₇ Fe ₃	P6 ₃ /mmc
CeNi	oC8	CrB	Cmcm
CeNi ₂	cF24	MgCu ₂	Fd-3m
CeNi ₃	hP24	CeNi ₃	P6 ₃ /mmc
Ce ₂ Ni ₇	hP36	Ce ₂ Ni ₇	P6 ₃ /mmc
CeNi ₅	hP6	CaCu ₅	P6/mmm

Source:[1]

Invariant Equilibria and Phase Transformations

The Ce-Ni phase diagram is defined by a series of invariant reactions, where multiple phases are in equilibrium. This includes four eutectic reactions and three peritectic reactions.[2] Three of the intermetallic compounds, Ce₇Ni₃, CeNi, and CeNi₅, melt congruently, meaning they transform directly from a solid to a liquid of the same composition.[2][3] The other three compounds—CeNi₂, CeNi₃, and Ce₂Ni₇—are formed through peritectic reactions.[2][3] The quantitative details of these invariant equilibria are summarized in Table 2.

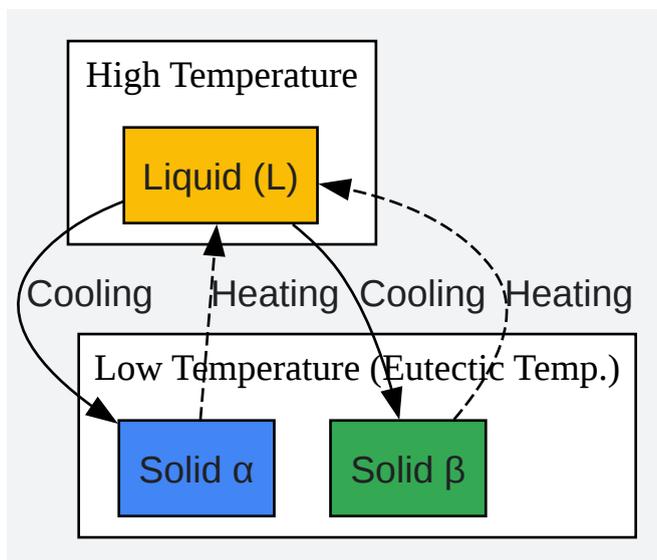
Table 2: Invariant Reactions in the Ce-Ni Binary System

Reaction	Reaction Type	Temperature (°C)	Liquid Composition (at.% Ni)	Solid Phase 1 Composition (at.% Ni)	Solid Phase 2 Composition (at.% Ni)	Solid Phase 3 Composition (at.% Ni)
L ↔ (δCe) + Ce ₇ Ni ₃	Eutectic	450	22.0	1.0 (est.)	30.0	-
L ↔ Ce ₇ Ni ₃ + CeNi	Eutectic	485	38.0	30.0	50.0	-
L ↔ CeNi + CeNi ₂	Eutectic	640	55.0	50.0	66.7	-
L ↔ CeNi ₅ + (Ni)	Eutectic	1204	91.0	83.3	99.95	-
L + CeNi ₂ ↔ CeNi	Peritectic	695	58.0	66.7	50.0	-
L + CeNi ₃ ↔ CeNi ₂	Peritectic	850	65.0	75.0	66.7	-
L + Ce ₂ Ni ₇ ↔ CeNi ₃	Peritectic	1020	77.0	77.8	75.0	-

Data compiled from assessed phase diagrams.

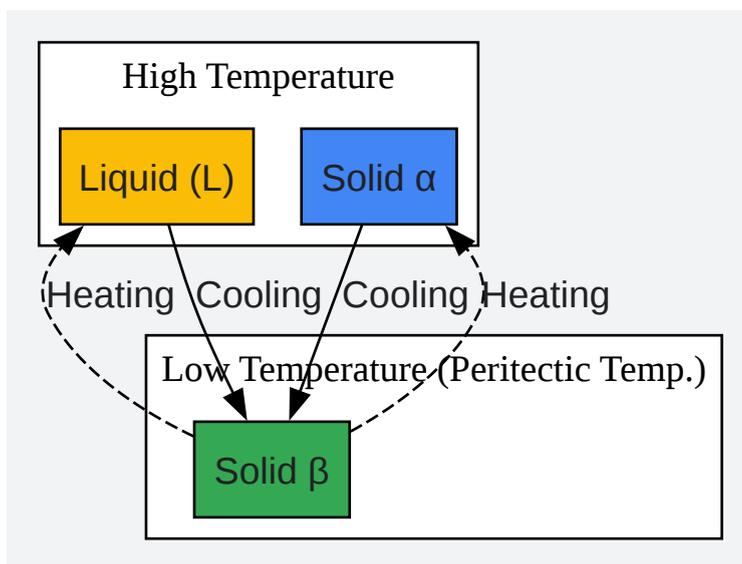
[2]

The phase transformations can be visualized through a series of diagrams illustrating the key reactions.



[Click to download full resolution via product page](#)

Figure 1: Eutectic Reaction: $L \leftrightarrow \alpha + \beta$.



[Click to download full resolution via product page](#)

Figure 2: Peritectic Reaction: $L + \alpha \leftrightarrow \beta$.

Experimental Protocols for Phase Diagram Determination

The determination of the Ce-Ni phase diagram has been accomplished through a combination of experimental techniques and thermodynamic modeling, primarily using the CALPHAD (CALculation of PHase Diagrams) approach.[1][4][5] The CALPHAD method relies on experimental data to optimize a set of thermodynamic parameters that describe the Gibbs energy of each phase.[1]

4.1 Sample Preparation and Synthesis High-purity cerium and nickel are used as starting materials. Alloys of various compositions are typically prepared by arc-melting the constituent elements in an inert atmosphere (e.g., argon) to prevent oxidation. To ensure homogeneity, the resulting alloy buttons are often flipped and re-melted several times. For the study of solid-state equilibria, the as-cast samples are subjected to long-term annealing at specific temperatures in evacuated quartz ampoules, followed by quenching to preserve the high-temperature microstructure.[6]

4.2 Thermal Analysis Differential Thermal Analysis (DTA) is a primary technique used to determine the temperatures of phase transformations (e.g., eutectic, peritectic, and liquidus temperatures).[4][5] In a DTA experiment, the temperature difference between the sample and a thermally inert reference is measured as a function of temperature while both are subjected to a controlled temperature program. Endothermic or exothermic events, corresponding to phase transitions, are detected as peaks on the DTA curve.

4.3 Microstructural and Compositional Analysis After annealing and quenching, the microstructure of the alloys is examined to identify the phases present at the equilibration temperature.

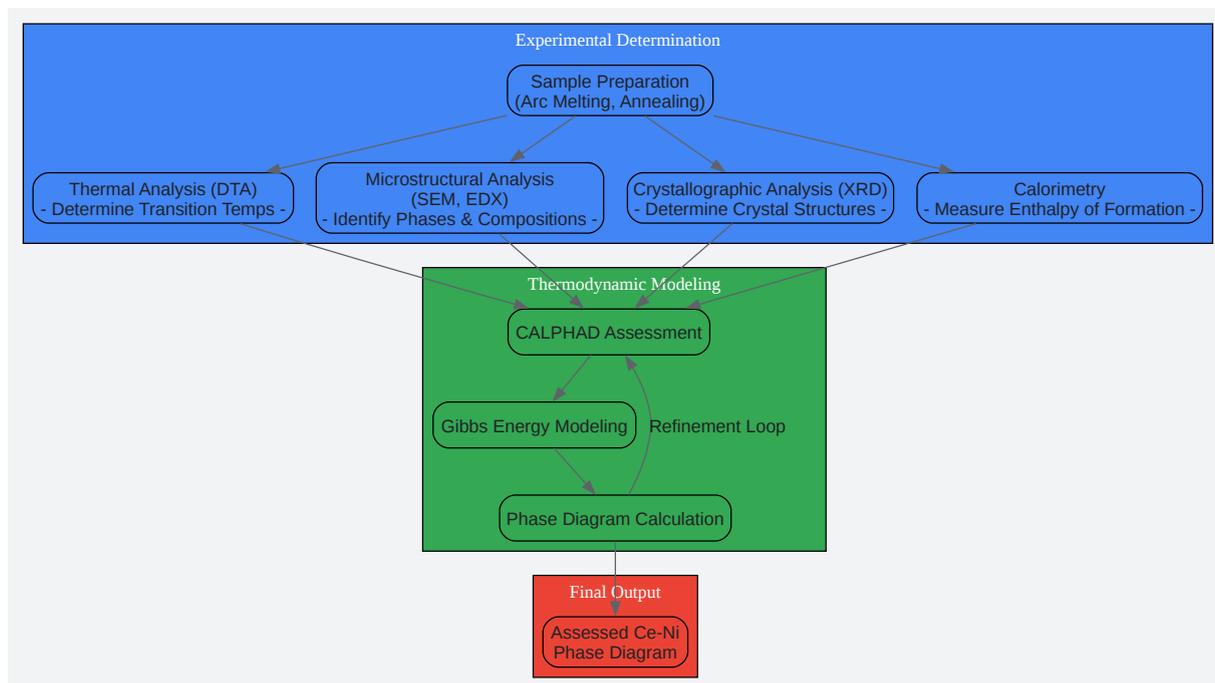
- **Metallography:** Samples are polished and etched to reveal the grain boundaries and phase distribution for analysis by optical or scanning electron microscopy.
- **Scanning Electron Microscopy (SEM):** Provides high-magnification images of the microstructure.
- **Energy-Dispersive X-ray Spectroscopy (EDX/EDS):** Used in conjunction with SEM, this technique determines the elemental composition of the individual phases present in the microstructure, allowing for the establishment of tie-lines in two-phase regions.[4][5]

4.4 Crystallographic Analysis X-ray Diffraction (XRD) is employed to identify the crystal structure of the different phases. By comparing the diffraction pattern of a sample to known crystallographic databases, the phases present can be identified. Rietveld refinement of the XRD data can also be used to determine precise lattice parameters.

4.5 Thermodynamic Property Measurement Calorimetric techniques are used to measure fundamental thermodynamic data, such as the enthalpy of formation of the intermetallic compounds, which are critical inputs for the CALPHAD modeling.

- Dissolution Calorimetry: The enthalpy of formation of a compound can be determined by measuring the heat released or absorbed when the compound and its constituent elements are dissolved in a suitable metallic solvent (e.g., liquid aluminum).[4]

The logical workflow for experimentally determining and assessing a binary phase diagram like Ce-Ni is shown below.



[Click to download full resolution via product page](#)

Figure 3: Workflow for Ce-Ni Phase Diagram Assessment.

Conclusion

The Ce-Ni binary system exhibits a complex phase diagram with six intermetallic compounds and multiple invariant reactions. The phase equilibria have been well-established through extensive experimental work combined with thermodynamic CALPHAD modeling. The data presented in this guide, including the crystallographic information and invariant reaction details, provide a critical foundation for researchers and scientists working on the development of Ce-Ni based materials. The detailed experimental protocols offer a methodological framework for further investigation into this and other complex binary alloy systems.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tandfonline.com [tandfonline.com]
- 2. Диаграмма состояния системы Ce-Ni [himikatus.ru]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Ce-Ni binary system phase equilibria]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15435425#ce-ni-binary-system-phase-equilibria>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com